

The Biosynthesis of 2-O-caffeoyl-L-malate: A Technical Guide

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

Introduction

2-O-caffeoyl-L-malate, also known as phaselic acid, is a naturally occurring hydroxycinnamic acid ester found in various plants, most notably in red clover (Trifolium pratense). This compound and its biosynthesis are of significant interest to researchers in plant biology, natural product chemistry, and drug development due to its roles in plant defense and its potential applications as an antioxidant and a protective agent against protein degradation. This technical guide provides an in-depth overview of the biosynthesis pathway of **2-O-**caffeoyl-L-malate, including quantitative data, detailed experimental protocols, and pathway visualizations to support further research and development.

The core of **2-O-**caffeoyl-L-malate biosynthesis lies within the broader phenylpropanoid pathway, a major route for the synthesis of a wide variety of plant secondary metabolites. The final and key enzymatic step in the formation of **2-O-**caffeoyl-L-malate is catalyzed by the enzyme hydroxycinnamoyl-CoA:malate hydroxycinnamoyl transferase (HMT), also previously identified as HCT2. This enzyme facilitates the transfer of a caffeoyl group from its activated coenzyme A (CoA) thioester, caffeoyl-CoA, to the hydroxyl group of L-malate.

Biosynthesis Pathway

The biosynthesis of **2-O-**caffeoyl-L-malate is a specialized branch of the phenylpropanoid pathway. The pathway begins with the amino acid phenylalanine and proceeds through a



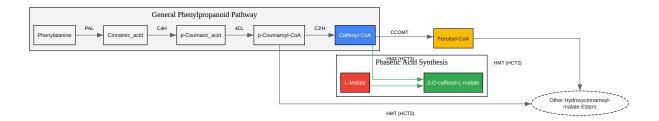


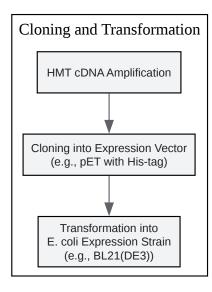


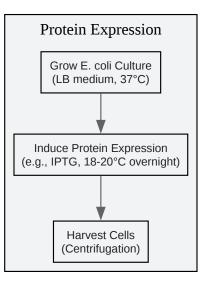
series of enzymatic reactions to produce various hydroxycinnamoyl-CoA esters, including p-coumaroyl-CoA, caffeoyl-CoA, and feruloyl-CoA. The specific reaction for the synthesis of **2-O**-caffeoyl-L-malate is the esterification of L-malate with caffeoyl-CoA.

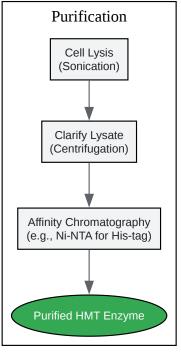
The key enzyme, HMT, is a member of the BAHD family of acyl-CoA transferases. In red clover, this enzyme demonstrates the crucial activity of transferring the caffeoyl moiety from caffeoyl-CoA to L-malate, leading to the accumulation of phaselic acid.[1][2] In several plants where HMT (HCT2) was silenced, the levels of phaselic acid were significantly reduced, confirming the enzyme's critical role in this pathway.[2][3]



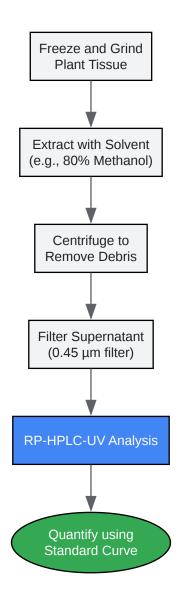












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- To cite this document: BenchChem. [The Biosynthesis of 2-O-caffeoyl-L-malate: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b049309#2-o-caffeoyl-l-malate-biosynthesis-pathway]

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